

An In-Depth Technical Guide to the Chemical Identifiers of Nonane

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Compound of Interest

Compound Name:	Nonane
CAS No.:	66039-00-7
Cat. No.:	B7799710

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For researchers, scientists, and professionals in drug development, the precise and unambiguous identification of chemical substances is paramount. This guide provides a comprehensive overview of the various chemical identifiers for **nonane**, a straight-chain alkane with nine carbon atoms. Understanding these identifiers is crucial for database searches, regulatory submissions, and clear communication within the scientific community.

Nonane (C₉H₂₀) is a colorless, flammable liquid that serves as a solvent, a component in fuels, and a reference standard in various analytical applications.^{[1][2]} Its straightforward structure makes it an excellent model for understanding the principles and applications of chemical informatics and standardized nomenclature.

The Foundation of Chemical Identity: CAS Registry Number®

The most widely used and recognized identifier for any chemical substance is its CAS Registry Number, assigned by the Chemical Abstracts Service. This unique numerical identifier ensures that a specific substance can be reliably identified, irrespective of the various naming conventions or languages used.

For **nonane**, the primary CAS Registry Number is:

- 111-84-2[1][3][4][5]

This number is the key to accessing a wealth of information in databases such as SciFinder®, PubChem, and various regulatory inventories. It is essential to note that while other CAS numbers may be associated with specific isotopic forms or isomers of **nonane**, 111-84-2 refers to the unbranched, normal (n-) **nonane**.

A Deeper Dive into Nonane's Chemical Identifiers

Beyond the CAS number, a suite of alphanumeric identifiers provides structured, machine-readable information about the molecule's composition and topology. Each of these serves a distinct purpose in chemical data management and informatics.

IUPAC Nomenclature: The Universal Language

The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic method for naming chemical compounds. For the straight-chain alkane with nine carbon atoms, the preferred IUPAC name is simply:

- **Nonane**[4][6]

Synonyms such as n-**nonane** are also commonly used to specify the linear isomer.[3][4][7]

InChI and InChIKey: The Digital Signature for Molecules

The IUPAC International Chemical Identifier (InChI) is a non-proprietary, textual identifier that encodes the molecular structure in a layered format.[8][9] This allows for a detailed and unique representation of a chemical substance. The corresponding InChIKey is a hashed, fixed-length version of the InChI, ideal for web searches and database indexing.[10]

- InChI:InChI=1S/C9H20/c1-3-5-7-9-8-6-4-2/h3-9H2,1-2H3[3][4][7]
- InChIKey:BKIMMITUMNQMO-S-UHFFFAOYSA-N[3][6][7]

The InChI string for **nonane** indicates a molecule with the formula C₉H₂₀, followed by the connectivity of the carbon atoms and the location of hydrogen atoms.

SMILES: A Simplified Line Notation

The Simplified Molecular Input Line Entry System (SMILES) is a line notation that describes the structure of a chemical species using short ASCII strings.^{[11][12]} Its human-readability and widespread software support make it a popular choice for chemical database entry and manipulation.^{[13][14]}

- SMILES:CCCCCCCCC^{[1][4][7]}

This simple string elegantly represents the linear chain of nine carbon atoms in **nonane**.

Other Important Identifiers

Several other identifiers are crucial for regulatory and commercial purposes:

- EC Number: 203-913-4 (European Community number)^{[1][5][7]}
- UN Number: 1920 (United Nations number for hazardous materials)^{[1][3][4]}
- PubChem CID: 8141^{[1][4]}

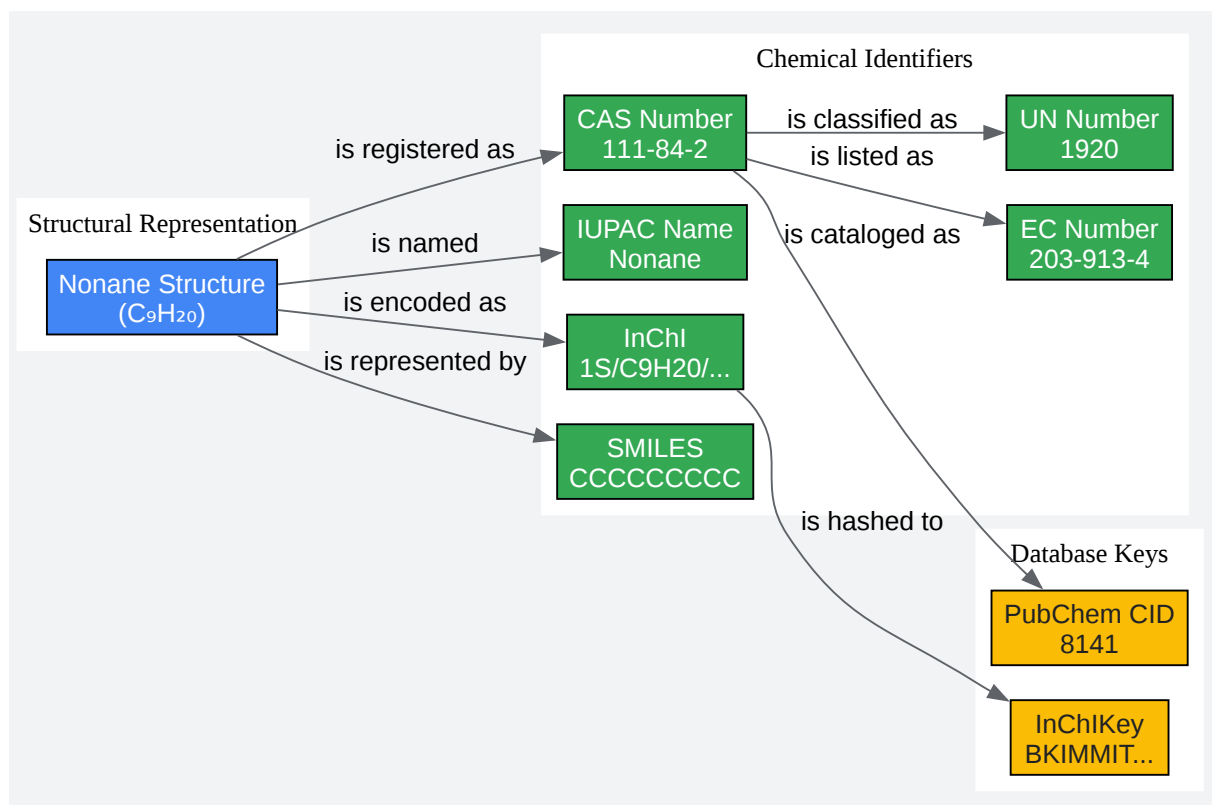
Summary of Nonane's Chemical Identifiers

The following table provides a quick reference for the key chemical identifiers of **nonane**.

Identifier Type	Identifier
CAS Number	111-84-2[1][3][4][5]
IUPAC Name	Nonane[4][6]
Synonyms	n-Nonane, Shellsol 140[3][4][7]
InChI	InChI=1S/C9H20/c1-3-5-7-9-8-6-4-2/h3-9H2,1-2H3[3][4][7]
InChIKey	BKIMMITUMNQMOS-UHFFFAOYSA-N[3][6][7]
SMILES	CCCCCCCCC[1][4][7]
EC Number	203-913-4[1][5][7]
UN Number	1920[1][3][4]
PubChem CID	8141[1][4]

The Interconnectivity of Chemical Identifiers

The various identifiers for a chemical substance are not isolated pieces of information but are interconnected. A CAS number can be used to retrieve all other identifiers from a database. Similarly, an InChI or SMILES string can be used to generate a 2D or 3D representation of the molecule, from which other properties and identifiers can be derived. This network of identifiers ensures that researchers can seamlessly navigate the vast landscape of chemical information.



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Caption: Interrelationship of **Nonane**'s Chemical Identifiers.

Conclusion

A thorough understanding and correct application of chemical identifiers are fundamental to modern chemical research and development. For a seemingly simple molecule like **nonane**, the array of identifiers from the universal CAS number to the descriptive InChI and SMILES strings provides a robust framework for its unambiguous identification and the seamless exchange of scientific data. This guide serves as a foundational reference for professionals who require precision and clarity in their chemical information management.

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